

Mitigating Risk: Proper Disposal Procedures for Despropionyl Carfentanil

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Compound of Interest

Compound Name: *Despropionyl carfentanil*

Cat. No.: *B3025690*

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For Immediate Implementation by Laboratory Personnel

The following document provides crucial safety and logistical information for the proper disposal of **despropionyl carfentanil**, a potent synthetic opioid analog. Adherence to these procedures is essential to mitigate the significant health and safety risks associated with this compound. This guidance is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings. All procedures must be conducted in strict accordance with institutional, local, and federal regulations governing controlled substances and hazardous waste.

I. Chemical and Physical Properties

A summary of the known chemical and physical properties of **despropionyl carfentanil** is provided below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₂	[1]
Molecular Weight	338.4 g/mol	[1]
CAS Number	61085-55-0	[1][2]
Appearance	Not explicitly stated; assumed to be a solid.	
UN Number	UN2811 (Toxic Solid, Organic, N.O.S.)	[1]
Hazard Class	6.1 (Toxic)	[1]

II. Experimental Protocol: Decontamination and Disposal

The following protocol outlines a best-practice approach for the decontamination of surfaces and equipment, and the ultimate disposal of **despropionyl carfentanil** waste. This protocol is based on general guidelines for handling potent fentanyl analogs and should be adapted to specific laboratory conditions and regulatory requirements.

A. Personal Protective Equipment (PPE)

A comprehensive risk assessment should be performed before handling **despropionyl carfentanil**. [3] The minimum required PPE includes:

- Respiratory Protection: A NIOSH-approved respirator is essential to prevent inhalation of aerosolized particles. [3][4]
- Eye Protection: Chemical splash goggles or a face shield must be worn. [4][5]
- Hand Protection: Double gloving with nitrile gloves is recommended. [5]
- Body Protection: A disposable lab coat or suit, along with full-length pants and closed-toe shoes, is required. [4][5]

B. Decontamination Procedure

Decontamination is a critical step to prevent accidental exposure and cross-contamination.^[6]

Oxidative decontamination agents are considered effective for fentanyl and its analogs.^[6]

- **Prepare Decontamination Solution:** A freshly prepared 10% bleach solution or a validated commercial decontamination agent should be used.
- **Surface Decontamination:** Liberally apply the decontamination solution to all potentially contaminated surfaces, including benchtops, fume hood surfaces, and equipment.
- **Contact Time:** Allow for a minimum contact time of 15 minutes.
- **Wiping:** Wipe the surfaces with absorbent pads.
- **Rinsing:** Rinse the surfaces with water to remove any residual decontamination agent.
- **Waste Disposal:** All materials used for decontamination (e.g., absorbent pads, gloves) must be treated as hazardous waste.

C. Waste Disposal Procedure

All **despropionyl carfentanil** waste, including pure compound, contaminated labware, and personal protective equipment, must be disposed of as hazardous and, where applicable, controlled substance waste.

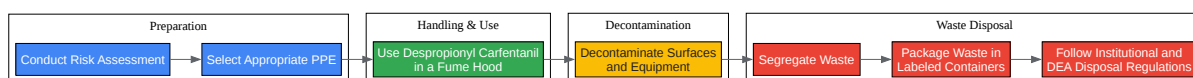
- **Segregation:** Segregate **despropionyl carfentanil** waste from other laboratory waste streams.
- **Primary Container:** Place all waste in a clearly labeled, leak-proof primary container. The label should include "Hazardous Waste," "Toxic," and the chemical name "**Despropionyl Carfentanil**."
- **Secondary Containment:** Place the primary container in a larger, durable, and leak-proof secondary container.^[7]
- **DEA Regulations:** For laboratories registered with the Drug Enforcement Administration (DEA), disposal of controlled substances must be documented on DEA Form 41 and handled

by a registered reverse distributor.[7][8]

- Institutional Procedures: Follow all institutional procedures for the pickup and disposal of hazardous chemical waste.

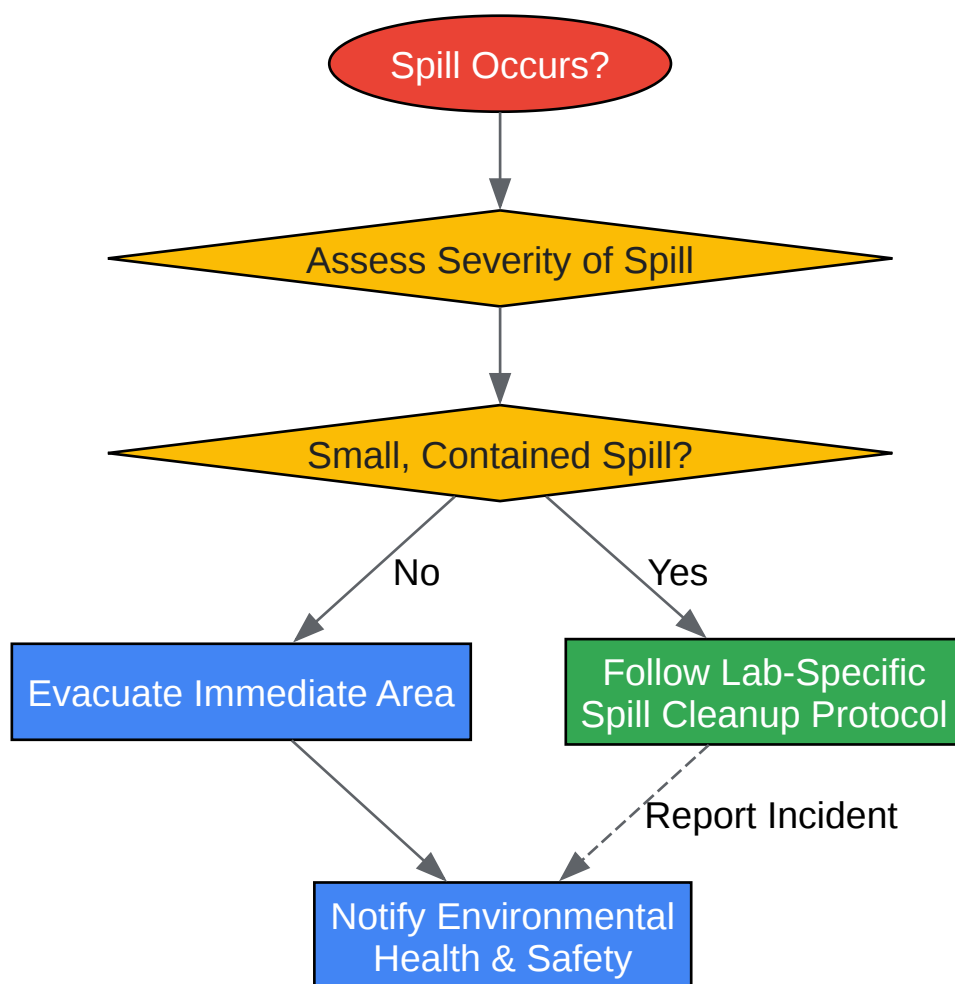
III. Visualized Workflow and Logical Relationships

The following diagrams illustrate the key workflows and decision-making processes for the safe handling and disposal of **despropionyl carfentanil**.



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Caption: High-level workflow for the safe handling and disposal of **despropionyl carfentanil**.



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Caption: Decision logic for responding to a **despropionyl carfentanil** spill.

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